

# Application Notes and Protocols: TC-A 2317 Hydrochloride Stock Solution in DMSO

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## Compound of Interest

Compound Name: TC-A 2317 hydrochloride

Cat. No.: B611239

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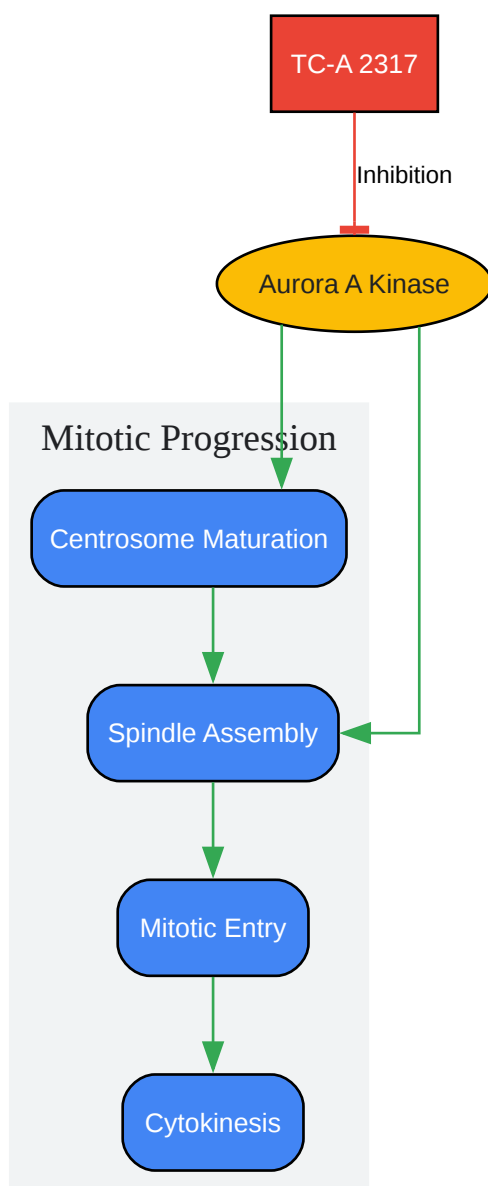
These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of **TC-A 2317 hydrochloride** in dimethyl sulfoxide (DMSO). **TC-A 2317 hydrochloride** is a potent and selective inhibitor of Aurora A kinase, a key regulator of mitotic progression.<sup>[1][2]</sup>

## Introduction

**TC-A 2317 hydrochloride** is an orally active small molecule that demonstrates high selectivity for Aurora A kinase ( $K_i = 1.2$  nM) over Aurora B kinase ( $K_i = 101$  nM) and a panel of other kinases.<sup>[1][3]</sup> Its ability to disrupt mitotic processes in cancer cells makes it a valuable tool for research in oncology and cell cycle regulation.<sup>[2][4][5]</sup> Proper preparation of a stock solution is the first critical step for obtaining reliable and reproducible experimental results.

## Mechanism of Action

Aurora A kinase is a serine/threonine kinase that plays a crucial role in centrosome maturation and separation, spindle assembly, and mitotic entry.<sup>[2][5]</sup> Overexpression of Aurora A is common in many human cancers and is associated with chromosomal instability. **TC-A 2317 hydrochloride** inhibits the kinase activity of Aurora A, leading to defects in spindle formation, prolonged mitosis, and ultimately, mitotic catastrophe, apoptosis, autophagy, or senescence in cancer cells.<sup>[2][4][5]</sup>



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Figure 1: Simplified signaling pathway showing the role of Aurora A kinase in mitosis and its inhibition by TC-A 2317.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **TC-A 2317 hydrochloride**.

Property	Value	Source(s)
Molecular Weight	392.93 g/mol	[1]
Chemical Formula	C <sub>19</sub> H <sub>28</sub> N <sub>6</sub> O · HCl	
CAS Number	1245907-03-2	[1]
Purity	≥98% (HPLC)	[1]
Appearance	White to beige powder	
Solubility in DMSO	Up to 100 mg/mL (254.50 mM)	[3]
39.29 mg/mL (100 mM)	[1][6]	
2 mg/mL (clear solution)		
Storage (Solid)	+4°C or -20°C, sealed, away from moisture	[3]
Storage (DMSO Stock)	-20°C for up to 1 month; -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[3][7]
In Vitro Activity (IC <sub>50</sub> )	115 nM (HCT116 cells)	[3]
Kinase Inhibition (Ki)	Aurora A: 1.2 nM; Aurora B: 101 nM	[1][3]

## Experimental Protocol: Preparation of a 10 mM TC-A 2317 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TC-A 2317 hydrochloride** in DMSO.

Materials:

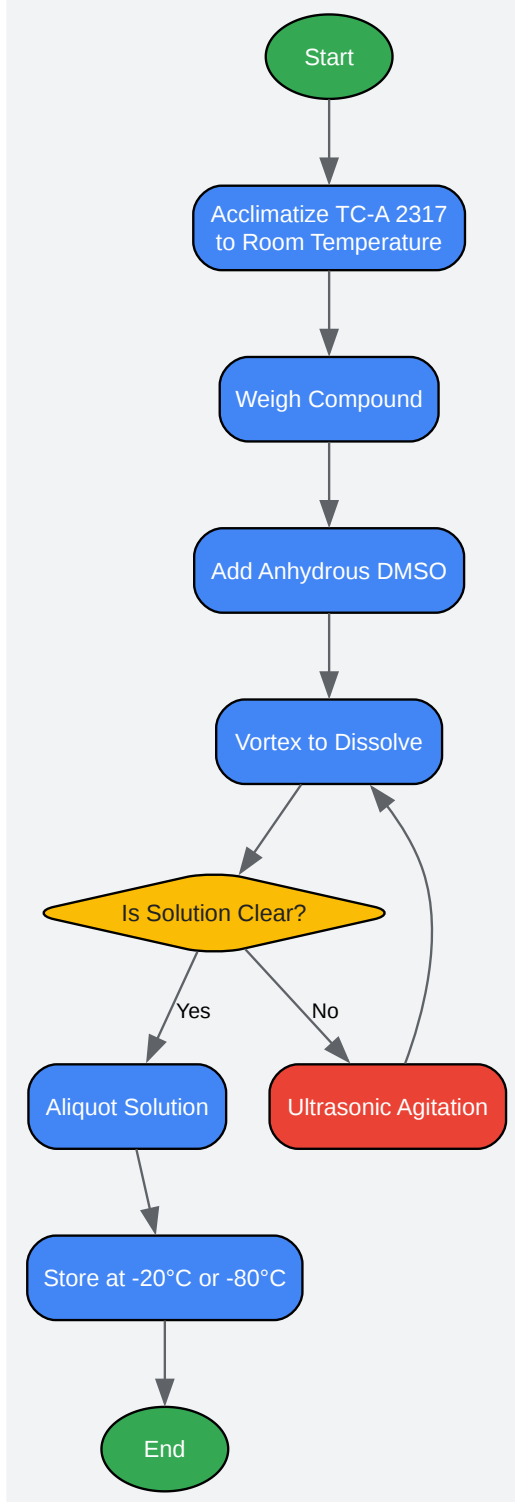
- **TC-A 2317 hydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)

- Sterile, amber microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Ultrasonic water bath

#### Procedure:

- **Acclimatization:** Before opening, allow the vial of **TC-A 2317 hydrochloride** powder to equilibrate to room temperature for at least 60 minutes.<sup>[7]</sup> This prevents condensation of moisture onto the hygroscopic compound.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated precision balance. Carefully weigh the desired amount of **TC-A 2317 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.93 mg of the compound (Molecular Weight = 392.93).
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of fresh, anhydrous DMSO to the tube containing the powder. For 3.93 mg, add 1 mL of DMSO.
  - **Note:** DMSO is hygroscopic. Use a fresh, unopened bottle or a properly stored desiccated stock to ensure maximum solubility.<sup>[3]</sup>
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes.
- **Sonication (if necessary):** If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.<sup>[3][6]</sup> Visually inspect for complete dissolution. The solution should be clear.
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.<sup>[3]</sup> Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[3][7]</sup>

## Stock Solution Preparation Workflow



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- To cite this document: BenchChem. [Application Notes and Protocols: TC-A 2317 Hydrochloride Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611239#preparing-tc-a-2317-hydrochloride-stock-solution-in-dmsol]

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